

A Technical Guide to the Solubility of Chromium (III) Potassium Sulfate Dodecahydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chromium potassium sulfate

Cat. No.: B082083

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Abstract: This technical guide provides a comprehensive overview of the solubility of Chromium (III) Potassium Sulfate Dodecahydrate (also known as chrome alum) in various solvents. It consolidates available quantitative data, outlines factors influencing solubility, and presents a detailed experimental protocol for its determination. This document is intended to serve as a practical resource for laboratory professionals requiring precise solubility information for applications ranging from chemical synthesis to pharmaceutical formulation.

Physicochemical Properties

Chromium (III) Potassium Sulfate Dodecahydrate, with the chemical formula $\text{KCr}(\text{SO}_4)_2 \cdot 12\text{H}_2\text{O}$, is a double salt of potassium and chromium.^[1] It is an inorganic compound that typically appears as dark purple or violet-red octahedral crystals.^[2] The compound is generally odorless.^{[1][3][4]} Upon heating, it has a melting point of 89°C.^{[3][5]} Aqueous solutions of chrome alum are dark violet but turn green when heated above 50°C, indicating a change in the coordination complex.^[6]

Table 1: Physicochemical Properties of Chromium (III) Potassium Sulfate Dodecahydrate

Property	Value	References
Chemical Formula	$\text{KCr}(\text{SO}_4)_2 \cdot 12\text{H}_2\text{O}$	[1][5]
Molar Mass	499.39 g/mol	[5][7]
Appearance	Dark purple to violet crystalline solid	[2][3]
Density	~1.83 g/cm ³	[1][8]
Melting Point	89°C	[6][3][5]
pH	3 (50g/L in H ₂ O at 20°C)	[3][9]
Stability	Stable under normal conditions; hygroscopic	[3]

Solubility Profile

The solubility of **chromium potassium sulfate** is highly dependent on the solvent. It is known to be highly soluble in water, forming acidic solutions.[10] Conversely, it is generally insoluble in organic solvents like ethanol and acetone.[3][11]

Quantitative Solubility Data

Quantitative data on the solubility of **chromium potassium sulfate** is primarily available for aqueous solutions. There is some variation in the reported values, which may be attributed to differences in experimental conditions or the purity of the compound.

Table 2: Solubility of Chromium (III) Potassium Sulfate in Various Solvents

Solvent	Temperature (°C)	Solubility (g/100 mL)	References
Water	15	24	[5] [7] [8] [12]
Water	20	~19 (190 g/L)	[1]
Water	20	24	
Dilute Acid	Not Specified	Soluble	[3]
Ethanol	Not Specified	Insoluble	[3] [11]
Acetone	Not Specified	Insoluble	[11]
Organic Solvents	Not Specified	Insoluble	[1]

Factors Influencing Solubility

Several factors can significantly impact the solubility of **chromium potassium sulfate**.

- **Temperature:** The solubility of most salts in water, including chrome alum, is strongly dependent on temperature, generally increasing as the temperature rises.[\[13\]](#) However, it is important to note that heating aqueous solutions above 50°C causes a color change from violet to green, which suggests a modification of the chromium aquo-complex.[\[6\]](#) One anecdotal source suggests that heating above 30°C may lead to the formation of a different, non-crystallizable complex, which could interfere with solubility and crystal growth experiments.[\[14\]](#)
- **Impurities:** The presence of other ions can affect solubility. For instance, studies on potassium sulfate have shown that traces of chromium(III) ions can decrease its apparent solubility by adsorbing onto the crystal surface and inhibiting the dissolution process.[\[15\]](#)[\[16\]](#) This suggests that the purity of both the solute and the solvent is a critical factor in obtaining accurate and reproducible solubility measurements.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the solubility of **chromium potassium sulfate** in water as a function of temperature. This protocol is a synthesis of established

gravimetric and isothermal saturation methods.[17][18]

Objective

To determine the solubility of **chromium potassium sulfate** in deionized water at a range of temperatures (e.g., 20°C, 30°C, 40°C, and 50°C) by the isothermal saturation and gravimetric method.

Materials and Equipment

- Chromium (III) Potassium Sulfate Dodecahydrate (analytical grade)
- Deionized water
- Temperature-controlled water bath or shaker
- Calibrated thermometer
- Beakers or flasks with stoppers
- Magnetic stirrer and stir bars
- Volumetric pipettes (10 mL)
- Syringe filters (0.45 µm)
- Pre-weighed porcelain evaporating dishes
- Drying oven
- Analytical balance
- Spatula and weighing paper

Methodology

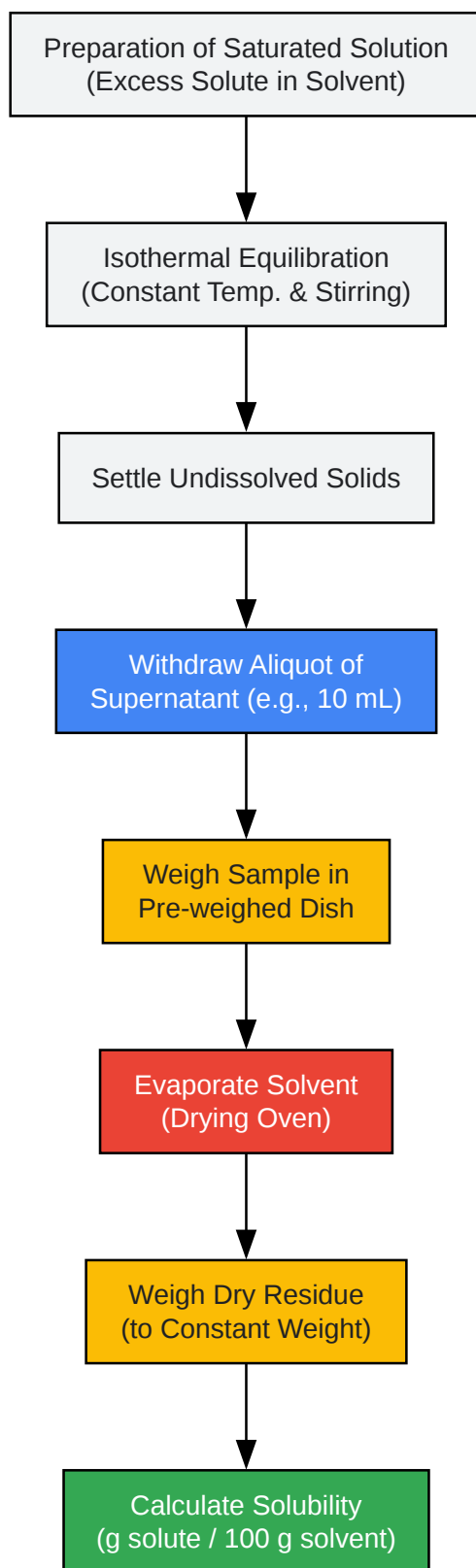
- Preparation of Saturated Solutions:
 - For each desired temperature, label a 100 mL beaker or flask.

- Add approximately 50 mL of deionized water to each flask.
- Place the flasks in the temperature-controlled water bath set to the target temperature. Allow the water to equilibrate for at least 30 minutes.
- Gradually add an excess of **chromium potassium sulfate** to each flask while stirring continuously. An excess is ensured when undissolved solid remains at the bottom of the flask.
- Stopper the flasks and allow them to equilibrate for a minimum of 2-3 hours to ensure saturation. Continuous stirring is recommended.
- Sample Collection:
 - After equilibration, stop the stirring and allow the excess solid to settle for 30 minutes, maintaining the constant temperature.
 - Carefully draw 10 mL of the clear supernatant solution using a volumetric pipette. To avoid transferring solid particles, a syringe fitted with a 0.45 μm filter can be used.
 - Dispense the 10 mL sample into a pre-weighed, labeled porcelain evaporating dish. Record the exact weight of the empty dish.
- Gravimetric Analysis:
 - Weigh the evaporating dish containing the 10 mL solution to determine the mass of the solution.
 - Place the evaporating dishes in a drying oven set to a moderate temperature (e.g., 110°C) to evaporate the water.
 - Continue drying until a constant weight of the residue (the anhydrous salt) is achieved. This is confirmed by cooling the dish in a desiccator and re-weighing it at intervals until two consecutive weighings are within ± 0.001 g.
 - Record the final, constant weight of the dish plus the dry residue.
- Calculation of Solubility:

- Calculate the mass of the dissolved **chromium potassium sulfate** (residue).
 - $\text{Mass of Residue} = (\text{Weight of dish} + \text{residue}) - (\text{Weight of empty dish})$
- Calculate the mass of the water in the 10 mL sample.
 - $\text{Mass of Water} = (\text{Weight of dish} + \text{solution}) - (\text{Weight of dish} + \text{residue})$
- Calculate the solubility in grams per 100 g of water.
 - $\text{Solubility (g/100 g H}_2\text{O)} = (\text{Mass of Residue} / \text{Mass of Water}) \times 100$
- Data Reporting:
 - Repeat the entire procedure at least three times for each temperature to ensure reproducibility.
 - Report the average solubility and standard deviation for each temperature.
 - A solubility curve can be generated by plotting solubility versus temperature.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the gravimetric method for determining solubility as described in the protocol above.



[Click to download full resolution via product page](#)

Caption: Workflow for Gravimetric Solubility Determination.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Chromium (III) Potassium Sulfate Dodecahydrate (Chromium Potassium Sulfate ; Chrome Alum) - 100g - SYNTHETIKA [synthetika.eu.com]
- 2. Chromium potassium sulfate | 10141-00-1 | Benchchem [benchchem.com]
- 3. chembk.com [chembk.com]
- 4. laballey.com [laballey.com]
- 5. Chromium potassium sulfate dodecahydrate, 98+% | Fisher Scientific [fishersci.ca]
- 6. Chrome alum - Wikipedia [en.wikipedia.org]
- 7. Chromium(III) potassium sulfate | $\text{CrK}(\text{SO}_4)_2 \cdot 12\text{H}_2\text{O}$ - BuyersGuideChem [buyersguidechem.com]
- 8. Chromium Potassium Sulfate|99.9% Pure|RUO [benchchem.com]
- 9. Chromium potassium sulfate dodecahydrate | 7788-99-0 [amp.chemicalbook.com]
- 10. Page loading... [guidechem.com]
- 11. Chromium(III)-potassium sulfate - Crystal growing [en.crystals.info]
- 12. Chromium(III) potassium sulfate dodecahydrate, 99.9% (metals basis) 25 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 13. flinnsci.com [flinnsci.com]
- 14. reddit.com [reddit.com]
- 15. scite.ai [scite.ai]
- 16. datapdf.com [datapdf.com]
- 17. fountainheadpress.com [fountainheadpress.com]
- 18. scribd.com [scribd.com]
- To cite this document: BenchChem. [A Technical Guide to the Solubility of Chromium (III) Potassium Sulfate Dodecahydrate]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b082083#solubility-of-chromium-potassium-sulfate-in-different-solvents>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com